

Application Notes and Protocols for NSC 694621 in High-Throughput Screening

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Compound of Interest

Compound Name: NSC 694621

Cat. No.: B10831548

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Introduction

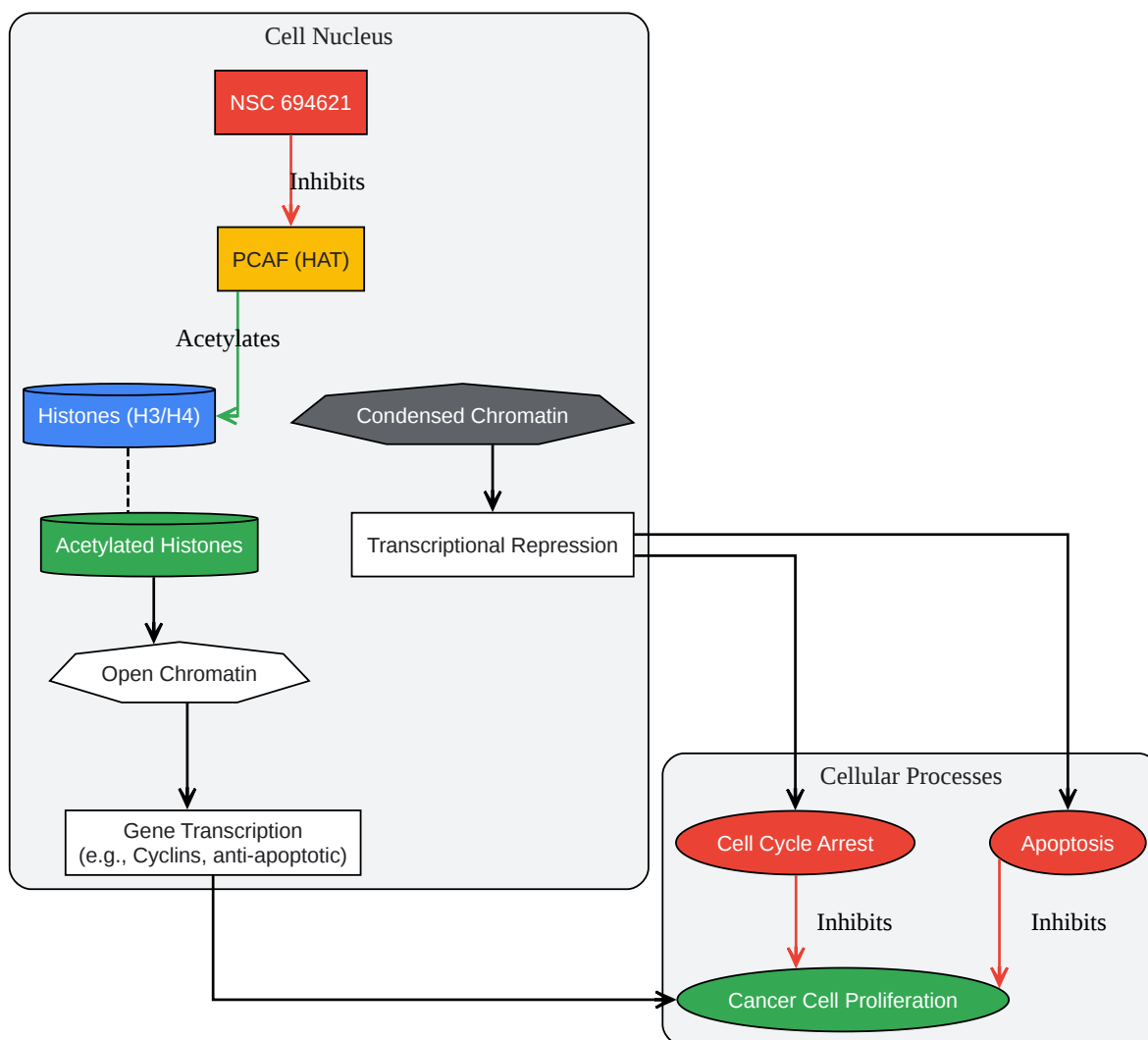
NSC 694621 is a small molecule inhibitor of the p300/CBP-associated factor (PCAF), a histone acetyltransferase (HAT).[1][2] Histone acetyltransferases play a crucial role in the regulation of gene expression by modifying chromatin structure.[3][4] Deregulation of HAT activity is implicated in the development and progression of various cancers, making them attractive targets for therapeutic intervention.[5] **NSC 694621** has demonstrated antiproliferative activity against cancer cell lines, suggesting its potential as an anticancer agent.[1][2]

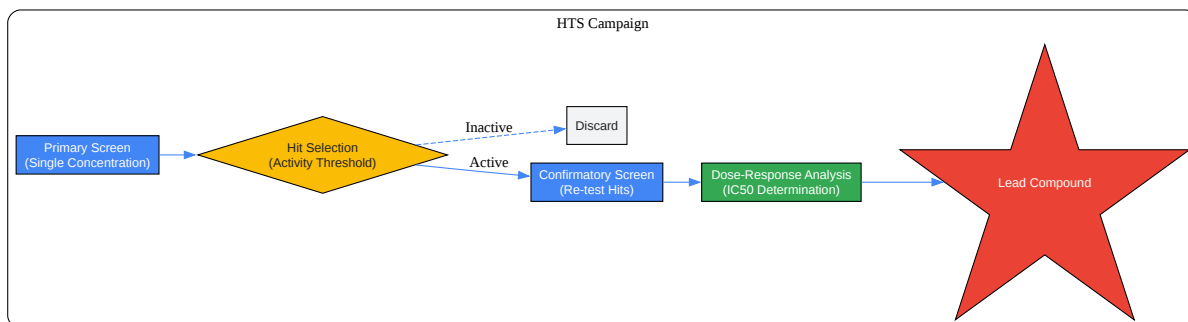
These application notes provide a comprehensive guide for utilizing **NSC 694621** in high-throughput screening (HTS) campaigns to identify and characterize its anticancer effects. The protocols are designed for a 384-well format, suitable for automated HTS systems.[6][7][8]

Mechanism of Action: PCAF Inhibition

NSC 694621 exerts its biological effects by inhibiting the enzymatic activity of PCAF. PCAF acetylates histone proteins, primarily H3 and H4, leading to a more open chromatin structure that facilitates gene transcription.[3][9] By inhibiting PCAF, **NSC 694621** prevents histone

acetylation, resulting in condensed chromatin and transcriptional repression of key genes involved in cell cycle progression and survival. This can lead to cell cycle arrest and apoptosis in cancer cells.[4][9] The PCAF signaling pathway is also interconnected with other critical cellular pathways, such as the AKT signaling pathway, which is involved in cell survival and proliferation.[9]





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